

Physicochemical Properties of Magnesium Fumarate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Magnesium fumarate*

Cat. No.: *B1232326*

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Abstract

Magnesium fumarate, the magnesium salt of fumaric acid, is a compound of interest in pharmaceutical and nutraceutical applications. A thorough understanding of its physicochemical properties is crucial for formulation development, quality control, and predicting its behavior in biological systems. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **magnesium fumarate**, including its molecular structure, solubility, and thermal properties. This document also outlines generalized experimental protocols for the determination of these properties and provides visual representations of its synthesis and analytical workflows. It is important to note that while some properties are well-documented, specific experimental data for others, such as melting and decomposition points, are not readily available in published literature.

Chemical Identity and Molecular Structure

Magnesium fumarate is an organic salt with the chemical formula $C_4H_2MgO_4$. It consists of a magnesium cation (Mg^{2+}) ionically bonded to a fumarate dianion. The fumarate anion is the trans-isomer of butenedioate.

Table 1: Chemical Identity of **Magnesium Fumarate**

Identifier	Value	Reference
IUPAC Name	magnesium (E)-but-2-enedioate	[1]
Chemical Formula	C ₄ H ₂ MgO ₄	[1]
Molecular Weight	138.36 g/mol	[1]
CAS Number	7704-71-4	[2]
PubChem CID	6433510	[1]
Canonical SMILES	C(=C/C(=O)[O-])C(=O)[O-].[Mg+2]	[1]
InChI Key	QUIOHQITLKCGNW-TYYBVGCCSA-L	[1]

Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are critical for its formulation and bioavailability. The available data for **magnesium fumarate** is summarized below. It is noteworthy that a hydrated form, **magnesium fumarate 4-hydrate**, is also documented.

Table 2: General Physicochemical Properties of **Magnesium Fumarate**

Property	Value	Reference
Appearance	White or practically white, odorless, crystalline powder or granules.	[2]
Solubility (Anhydrous)	Very soluble in water; very slightly soluble in alcohol.	[2]
Solubility (4-hydrate)	< 1 g/L in water at 20 °C	
Predicted Water Solubility	19.2 g/L (ALOGPS)	[3]
Predicted pKa (Strongest Acidic)	3.05 (ChemAxon)	[3]
Melting Point	Not available	[2]
Decomposition Temperature	Not available. Decomposes at higher temperatures to form magnesium oxide, carbon dioxide, and carbon monoxide.	[2]

Table 3: Properties of **Magnesium Fumarate 4-Hydrate**

Property	Value
Chemical Formula	C ₄ H ₂ MgO ₄ ·4H ₂ O
Molecular Weight	210.43 g/mol
pH (1% solution)	Approximately 8.5 - 9.5
Magnesium Content	Approximately 11.5%

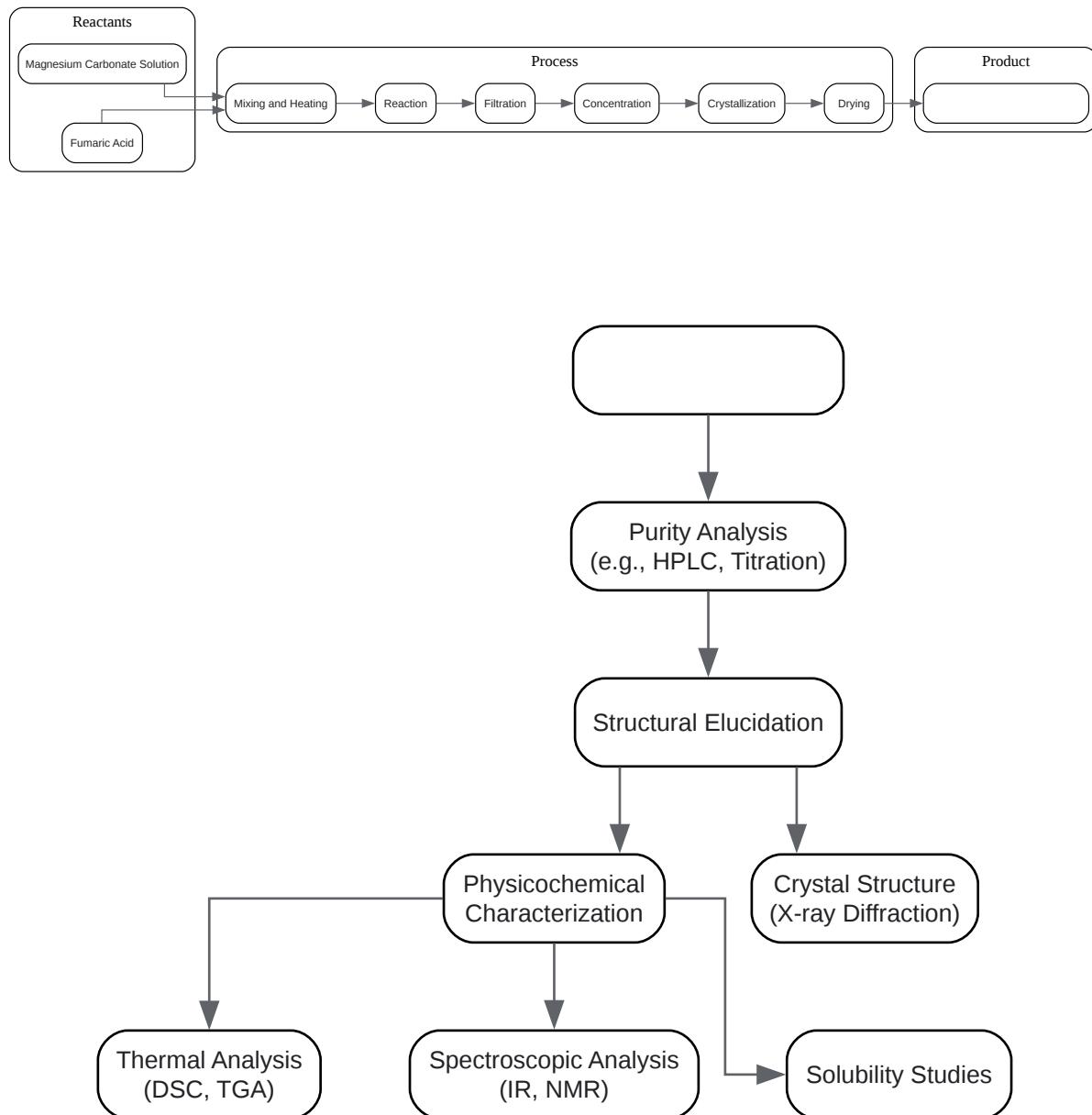
Experimental Protocols

Detailed experimental protocols for the characterization of **magnesium fumarate** are not extensively published. However, standard methodologies for active pharmaceutical ingredients (APIs) can be applied.

Synthesis of Magnesium Fumarate

A common method for the synthesis of **magnesium fumarate** involves the reaction of fumaric acid with a magnesium salt, such as magnesium carbonate, in an aqueous solution.

- Reaction: An aqueous solution of magnesium carbonate is prepared. Fumaric acid is then slowly added to the solution.
- Reaction Conditions: The mixture is heated (e.g., to 90-100 °C) and stirred for a specified period (e.g., 1-2 hours) to ensure complete reaction.
- Isolation: The resulting solution is filtered to remove any unreacted starting materials.
- Crystallization: The filtrate is concentrated, and the **magnesium fumarate** is allowed to crystallize, often at a reduced temperature (e.g., 0-5 °C).
- Drying: The collected crystals are then dried at an elevated temperature (e.g., 150 °C) to yield the final product.



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